

Cyflumetofen environmental fate soil water comparison

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Compound Focus: Cyflumetofen

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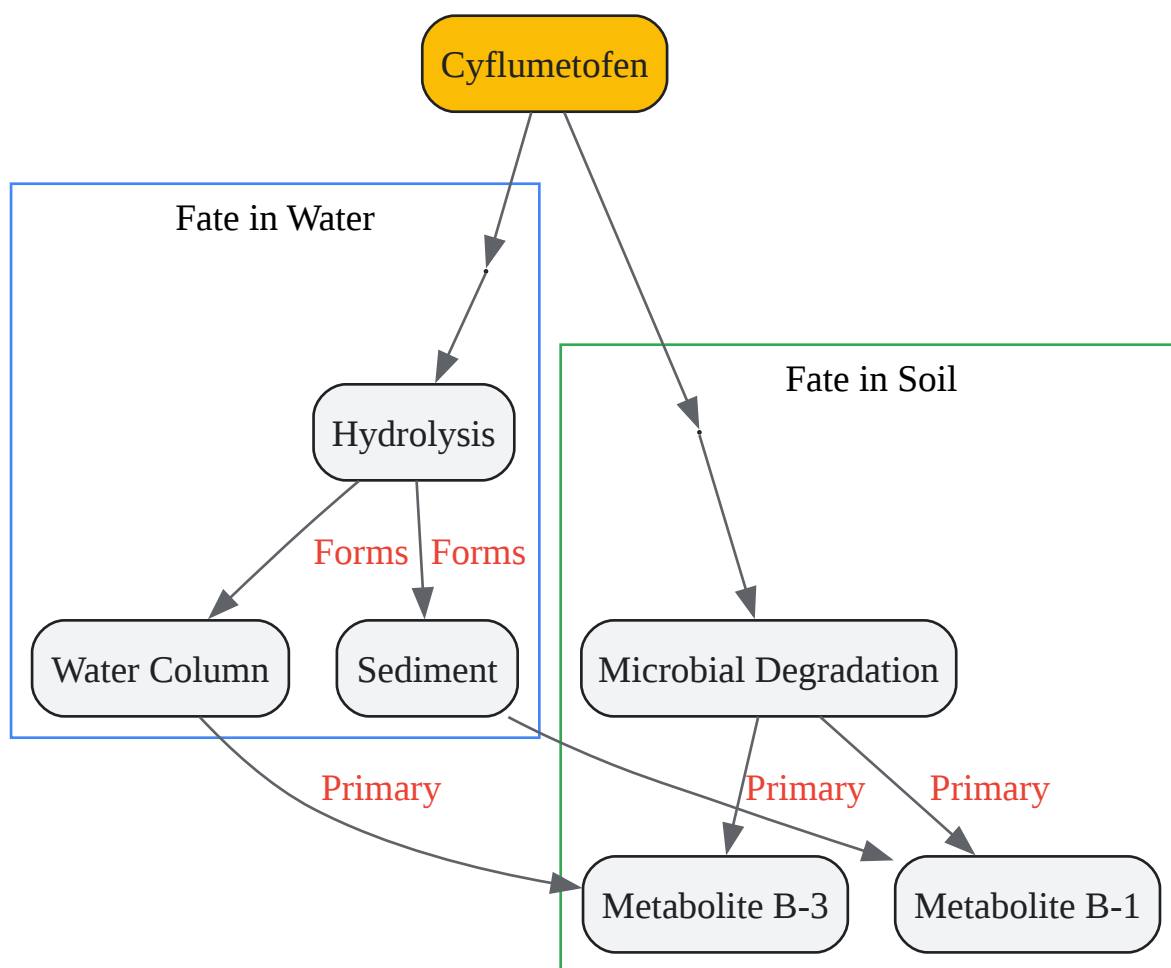
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Environmental Fate Comparison: Soil vs. Water

Aspect	Soil	Water
Primary Degradation Process	Microbial degradation [1]	Hydrolysis (dominant abiotic process) [2]

| **Typical Half-life (Range)** | ~10.3 - 13.9 days [3] [4] | **Hydrolysis:** 1.2 hours - 23.3 days [2]
Water/Sediment Systems: ~15.1 - 17.3 days [3] [4] | | **Key Influencing Factors** | Soil type, pH, oxygen (aerobic/anaerobic conditions) [3] [4] | pH and temperature are extremely significant [2] | | **Major Metabolites Formed** | **B-1 (2-(trifluoromethyl) benzoic acid)** and **B-3 (2-(trifluoromethyl) benzamide)** are formed in the soil matrix [3] [4] | In the water column, degradation primarily leads to **B-3**; in sediment, it degrades into **B-1** [3] [4] | | **Persistence & Mobility** | Moderate persistence; metabolites can persist at low levels for over 100 days [3] [5] | Parent compound is not persistent, but its highly soluble and mobile metabolites pose a potential risk of water contamination [2] |

The relationship between these processes and the formation of metabolites can be visualized as follows:



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Detailed Experimental Data and Protocols

The data in the comparison table is derived from specific experimental methodologies. Here is a summary of the key protocols from the cited research:

Soil Degradation Studies

- **Objective:** To investigate the degradation dynamics of **cyflumetofen** and metabolite formation in different soils under aerobic and anaerobic conditions [3] [4].
- **Soils Tested:** Four types, including black soil, sierozem, krasnozem, and fluvo-aquic soil [3] [4].
- **Experimental Setup:** Soil samples were treated with **cyflumetofen** and incubated under controlled aerobic or anaerobic conditions. Samples were collected at predetermined intervals (e.g., day 0, 1, 3,

7, etc., up to 100 days) and analyzed [3] [4].

- **Analysis Method:** Residual **cyflumetofen** and its metabolites (B-1 and B-3) were extracted and quantified. Degradation kinetics were determined to follow first-order kinetics, and half-lives were calculated [3] [4].

Hydrolysis Studies in Water

- **Objective:** To determine the hydrolysis rate of **cyflumetofen** in water and identify its products under varying pH and temperature conditions [2].
- **Buffer Solutions:** **Cyflumetofen** was dissolved in different buffers (pH 4.0, 7.0, and 9.0) and kept in constant-temperature incubators (e.g., 25°C ± 1°C). Dark conditions were maintained to prevent photolysis [2].
- **Sampling:** Aqueous samples were taken at specific time intervals. The reaction was quenched, and the concentrations of **cyflumetofen** and its metabolites were analyzed [2].
- **Analysis Method:** Typically involved extraction with solvents like acetonitrile and analysis using techniques such as UHPLC-MS/MS. The hydrolysis rate constants and half-lives were calculated based on first-order kinetics [2].

Environmental and Toxicological Implications

- **Metabolite Toxicity:** Metabolite **B-3** is a compound of concern. The European Food Safety Authority (EFSA) has not been able to rule out its genotoxic potential, raising concerns about its impact on groundwater and surface water quality [2].
- **Enantioselective Effects:** **Cyflumetofen** is a chiral compound. Its enantiomers degrade at different rates in soil and exhibit enantioselective toxicity to non-target organisms, meaning one enantiomer may be more toxic than the other [1]. For instance, the (-)-enantiomer shows higher toxicity and can negatively affect soil microbial communities and nitrogen cycle functions [1].
- **Ecotoxicology:** Studies on earthworms (*Eisenia fetida*) have shown that **cyflumetofen** can cause oxidative stress and activate detoxification enzymes, indicating potential sublethal toxicological effects on soil-dwelling organisms [5].

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References

1. Enantioselective effects of cyflumetofen on microbial ... [sciencedirect.com]
2. Cyflumetofen degradation in different aquatic environments and identification of hydrolytic products - ScienceDirect [sciencedirect.com]
3. Degradation of cyflumetofen and formation of its main metabolites in soils and water/sediment systems - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Degradation of cyflumetofen and formation of its main metabolites in soils and water/sediment systems - Environmental Science and Pollution Research [link.springer.com]
5. Systematic assessment of cyflumetofen toxicity in soil-earthworm (*Eisenia fetida*) microcosms - ScienceDirect [sciencedirect.com]

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